

In-Depth Technical Guide on the Safe Handling of 3-(Boc-aminoethyloxy)benzonitrile

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Compound of Interest

Compound Name: 3-(Boc-aminoethyloxy)benzonitrile

Cat. No.: B3040911

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Disclaimer: A specific Safety Data Sheet (SDS) for **3-(Boc-aminoethyloxy)benzonitrile** (CAS No. 252263-98-2) is not readily available in public databases. The following guide has been compiled using safety data from structurally related compounds, primarily benzonitrile and tert-butyl carbamate. This information should be used as a precautionary guide and is not a substitute for a manufacturer-provided SDS. Researchers should handle this compound with care, assuming it may have hazards similar to its components.

Chemical Identification and Physical Properties

This section summarizes the known identifiers and calculated or analogous physical and chemical properties of **3-(Boc-aminoethyloxy)benzonitrile**.

Property	Value	Source
Chemical Name	tert-Butyl (2-(3-cyanophenoxy)ethyl)carbamate	N/A
Synonyms	3-(Boc-aminoethoxy)benzonitrile	[1]
CAS Number	252263-98-2	[1]
Molecular Formula	C ₁₄ H ₁₈ N ₂ O ₃	[1]
Molecular Weight	262.304 g/mol	[1]
Appearance	Not available (likely a solid or oil)	N/A
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
Solubility	Not available	N/A
Storage Conditions	Store at -4°C for short periods (1-2 weeks) and -20°C for long-term storage (1-2 years)	[1]

Hazard Identification and Precautionary Statements

Based on the benzonitrile and carbamate moieties, this compound should be handled as potentially hazardous. The nitrile group can release cyanide upon metabolism or decomposition, and aromatic compounds can be irritants.

GHS Hazard Classification (Anticipated):

- Acute Toxicity, Oral (Category 4) - Based on benzonitrile.
- Acute Toxicity, Dermal (Category 4) - Based on benzonitrile.
- Eye Irritation (Category 2) - Based on benzonitrile.[2]

- Skin Irritation (Category 2) - Based on benzonitrile.[\[2\]](#)

Hazard Statements (Anticipated):

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.[\[3\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)

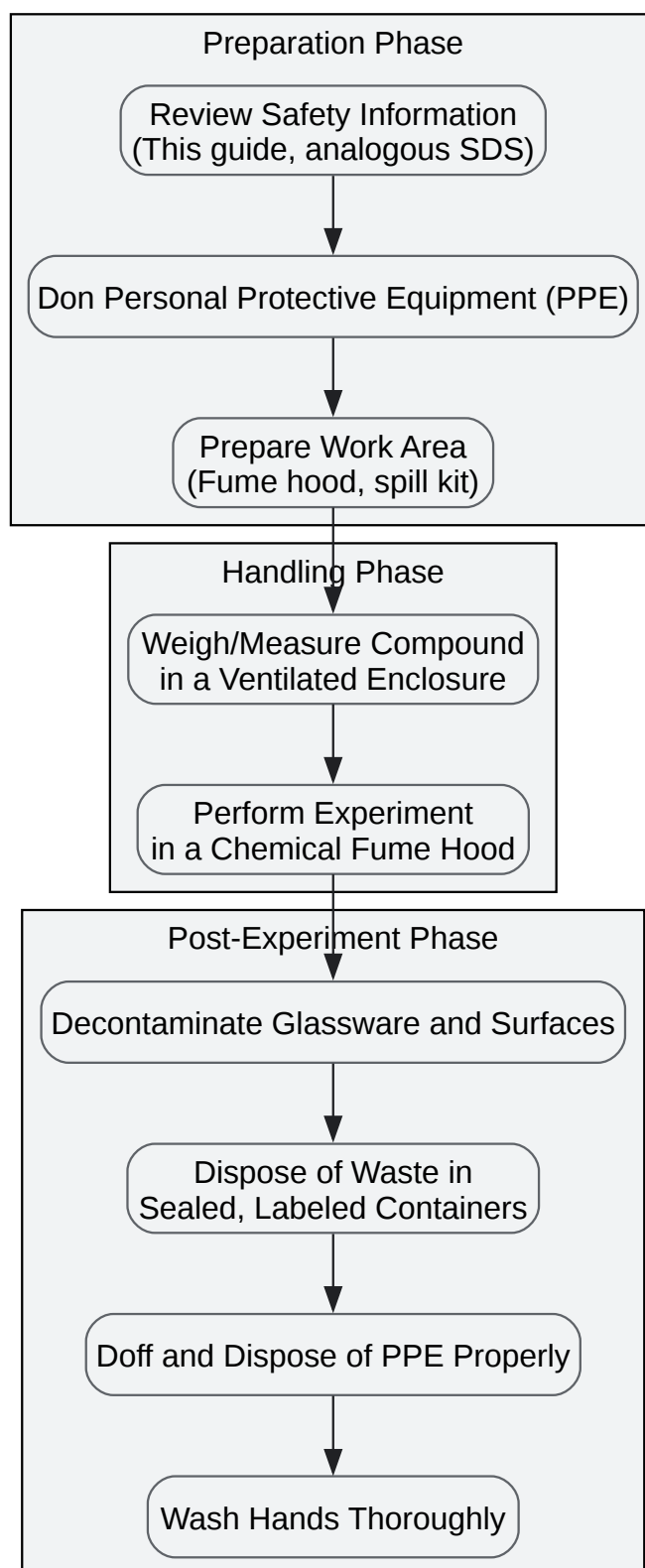
Precautionary Statements (Recommended):

Code	Statement
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product. [5]
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection. [5]
P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P501	Dispose of contents/container to an approved waste disposal plant. [5]

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Given the potential hazards, a strict experimental workflow should be followed.

Workflow for Handling **3-(Boc-aminoethyloxy)benzonitrile**:



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Caption: Workflow for the safe handling of **3-(Boc-aminoethyloxy)benzonitrile**.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[\[6\]](#)
- Skin Protection:
 - Wear a lab coat and consider additional impervious clothing if there is a risk of splashing.
[\[6\]](#)
 - Gloves: Wear solvent-resistant gloves (e.g., nitrile rubber). Inspect gloves before use and use proper removal technique to avoid skin contact.[\[1\]](#)
- Respiratory Protection: Work in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate or if aerosols are generated, use a NIOSH-approved respirator.[\[2\]](#)
[\[7\]](#)

First-Aid Measures

These measures are based on the potential hazards of benzonitrile and should be followed in case of exposure.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2][6]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[2][6]
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[2][6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately.[2][6]

Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[6][7]
- Hazards from Combustion: May produce toxic fumes, including hydrogen cyanide and nitrogen oxides, upon heating or burning.[2]
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[6]

Accidental Release:

- Evacuate: Evacuate personnel from the area.[8]

- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[\[6\]](#)
- Clean-up: Absorb the spill with an inert material (e.g., sand, vermiculite) and collect it in a sealed container for disposal.[\[8\]](#)
- Decontaminate: Wash the spill area thoroughly after material pickup is complete.[\[8\]](#)

Toxicological Information

No specific toxicological data exists for **3-(Boc-aminoethyloxy)benzonitrile**. The information below is for benzonitrile and is provided for context.

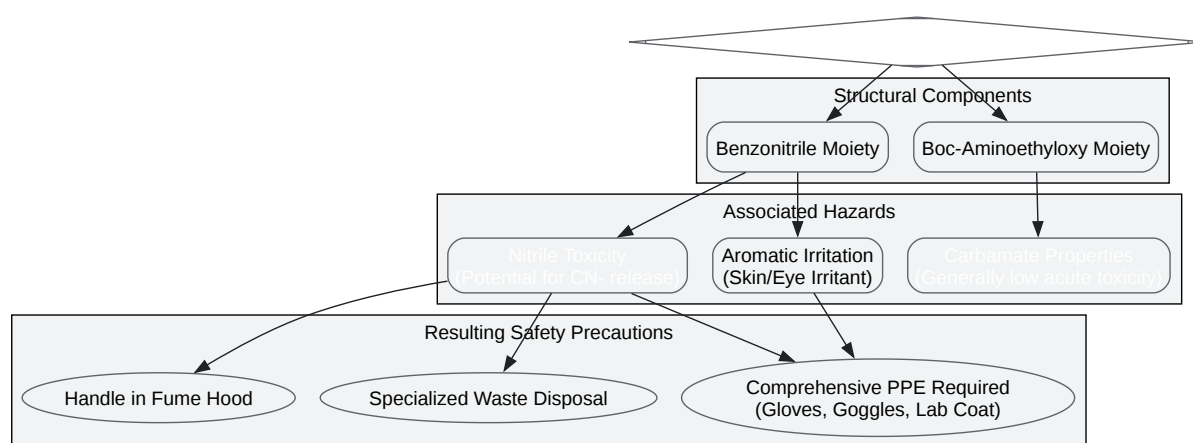
Metric	Value (Benzonitrile)	Species	Route	Source
LD50 (Oral)	690 mg/kg	Rat	Oral	N/A
LC50 (Inhalation)	950 ppm / 8H	Rat	Inhalation	N/A
AEGL-2 (4 hours)	13 ppm	Human	Inhalation	[9]
AEGL-3 (4 hours)	27 ppm	Human	Inhalation	[9]

Potential Health Effects:

- The substance can be absorbed into the body by inhalation, through the skin, and by ingestion.[\[2\]](#)
- Symptoms of overexposure may include headache, dizziness, nausea, weakness, confusion, and labored breathing.[\[2\]](#)
- The effects of cyanide poisoning may be delayed.[\[2\]](#)

Logical Pathway for Hazard Assessment

The hazard assessment for this compound is derived from its constituent parts.



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Caption: Hazard assessment derived from the structural components of the molecule.

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